

A Technical Guide to Nitrobenzene-d5 for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Nitrobenzene-d5

Cat. No.: B032914

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Introduction

Nitrobenzene-d5, the deuterated analog of nitrobenzene, serves as a critical internal and surrogate standard in a variety of analytical applications, particularly in environmental monitoring and mass spectrometry-based quantification. Its chemical and physical properties closely mimic those of its non-deuterated counterpart, allowing for accurate correction of variations that can occur during sample preparation, extraction, and analysis. This guide provides an in-depth overview of the commercial availability of **Nitrobenzene-d5**, its technical specifications, and detailed protocols for its use in quantitative analysis.

Commercial Suppliers and Availability

Nitrobenzene-d5 is readily available from a range of reputable chemical suppliers. The compound is offered in various purities, quantities, and formulations to suit diverse research and analytical needs. Below is a summary of prominent commercial suppliers and their typical product offerings.

Supplier	Product Name/Number	Purity (Isotopic)	Available Formats	Key Applications
Cambridge Isotope Laboratories, Inc.	DLM-294	≥99 atom % D	Neat	Environmental Analysis, NMR Solvents, Priority Pollutants[1]
Sigma-Aldrich (Merck)	151955	99.5 atom % D	Neat (liquid)	NMR, Analytical Standard[2]
Santa Cruz Biotechnology, Inc.	sc-225913	99.5 atom % D	Neat	Research[3]
LGC Standards	DRE-C15557100	Not specified	Neat	Food and Environmental Analysis[3]
Restek Corporation	31044	Not specified	2000 µg/mL in Methylene Chloride	EPA Methods Surrogate Standard[4]
AccuStandard, Inc.	M-625-13	Not specified	0.2 mg/mL in CH ₂ Cl ₂	Certified Reference Material[5]
ZeoTope	300734	99.5% D	Neat	NMR Solvent, Reference Material, OLED Industry[6]
Simson Pharma Limited	-	Not specified	Neat	Pharmaceutical Research
NSI Lab Solutions	166	Not specified	2000 ug/mL in Methylene Chloride	Environmental Reference Materials
Crescent Chemical Co Inc	DRE-C15557100	Not specified	1 g	Phenol/Aromatic Compounds (Isotopic)

(via Fisher
Scientific)

Amitychem	-	Not specified	Not specified	Chemical Synthesis
CRM LABSTANDARD	-	Not specified	Neat	Analytical Standard

Experimental Protocols: Use of Nitrobenzene-d5 as a Surrogate Standard in EPA Method 625/8270

Nitrobenzene-d5 is frequently employed as a surrogate standard in the analysis of semi-volatile organic compounds in environmental samples, such as wastewater, according to U.S. Environmental Protection Agency (EPA) Methods 625 and 8270. Surrogates are compounds added to a sample in a known amount before processing to monitor method performance for each sample.

Objective:

To quantify semi-volatile organic compounds in a water sample using gas chromatography-mass spectrometry (GC/MS) with **Nitrobenzene-d5** as a surrogate standard to correct for matrix effects and variations in extraction efficiency.

Materials and Reagents:

- **Nitrobenzene-d5** surrogate standard solution (e.g., 100 µg/mL in acetone)
- Methylene chloride (pesticide grade or equivalent)
- Sodium sulfate (anhydrous, granular)
- Reagent water (interferent-free)
- Sodium hydroxide solution (10 N)
- Sulfuric acid (1+1)

- Sample containers (1 L glass)
- Separatory funnel (2 L)
- Concentrator apparatus (Kuderna-Danish)
- Gas chromatograph with a mass spectrometer detector (GC/MS)

Procedure:

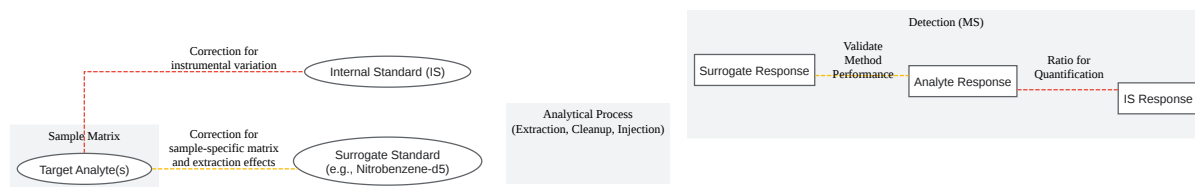
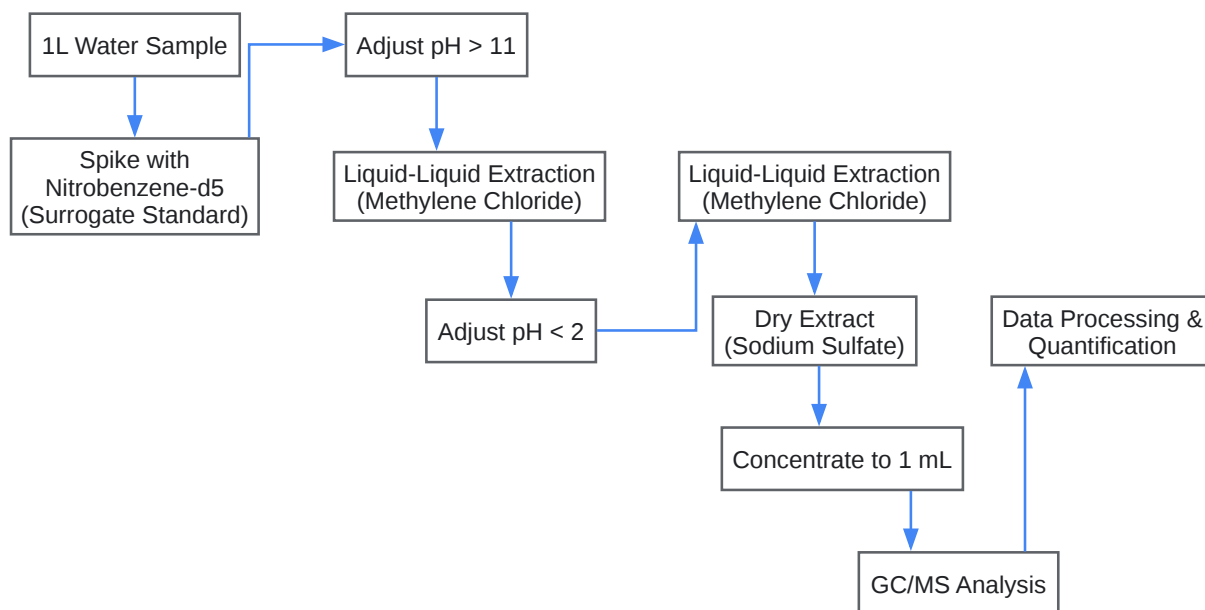
- Sample Collection and Preparation:
 - Collect a 1-liter water sample in a glass container.
 - If residual chlorine is present, dechlorinate the sample by adding 80 mg of sodium thiosulfate per liter.
 - Spike the sample with 1.00 mL of the 100 µg/mL **Nitrobenzene-d5** surrogate standard solution. This results in a concentration of 100 µg/L in the sample.
- Extraction of Base/Neutral and Acid Fractions:
 - Pour the spiked sample into a 2 L separatory funnel.
 - Check the pH of the sample and adjust to >11 with 10 N sodium hydroxide solution.
 - Perform a liquid-liquid extraction by adding 60 mL of methylene chloride to the separatory funnel and shaking vigorously for 1-2 minutes. Allow the layers to separate and drain the methylene chloride (bottom layer) into a flask.
 - Repeat the extraction two more times with fresh 60 mL aliquots of methylene chloride, combining the extracts.
 - Adjust the pH of the aqueous layer to <2 with sulfuric acid (1+1).
 - Perform a second series of three extractions with 60 mL aliquots of methylene chloride, combining the acid extracts with the base/neutral extracts.
- Drying and Concentration:

- Dry the combined extract by passing it through a drying column containing anhydrous sodium sulfate.
- Concentrate the dried extract to a final volume of 1 mL using a Kuderna-Danish concentrator.
- GC/MS Analysis:
 - Inject a 1-2 µL aliquot of the concentrated extract into the GC/MS system.
 - Acquire data in full scan or selected ion monitoring (SIM) mode. The mass spectrum of **Nitrobenzene-d5** will show a molecular ion (m/z 128) and characteristic fragment ions, which are shifted by +5 amu compared to unlabeled nitrobenzene.
- Data Analysis and Quantification:
 - Calculate the recovery of the **Nitrobenzene-d5** surrogate standard using the following formula:
 - $\% \text{ Recovery} = (\text{Measured Concentration} / \text{Spiked Concentration}) \times 100$
 - The recovery of the surrogate is used to assess the performance of the method for that specific sample. If the recovery is within the acceptable limits (typically 70-130%, but method-specific), the results for the target analytes are considered valid.
 - Quantify the target analytes using the internal standard method, where the response of each analyte is compared to the response of a co-eluting internal standard (different from the surrogate). The surrogate recovery data provides confidence in the accuracy of these quantitative results.

Visualizations

Experimental Workflow for Surrogate Standard Use

The following diagram illustrates the typical workflow for using **Nitrobenzene-d5** as a surrogate standard in an environmental sample analysis.



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